

Personal protective equipment for handling 1- Phenyl-3-buten-1-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-Phenyl-3-buten-1-ol**

Cat. No.: **B1198909**

[Get Quote](#)

Essential Safety and Handling Guide for 1- Phenyl-3-buten-1-ol

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1-Phenyl-3-buten-1-ol** (CAS: 936-58-3). Adherence to these protocols is essential for ensuring laboratory safety and procedural integrity.

Hazard Identification and Personal Protective Equipment (PPE)

1-Phenyl-3-buten-1-ol is a colorless liquid that presents several health hazards.^[1] Intense or prolonged exposure may cause temporary incapacitation or potential residual injury.^[1] It is classified as harmful if swallowed, and causes skin and serious eye irritation.^{[2][3]} It may also cause respiratory irritation.^[3] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

Required PPE for Handling **1-Phenyl-3-buten-1-ol**:

PPE Category	Specification	Rationale
Eye & Face Protection	Face shield and chemical safety glasses.	Must be approved under government standards like NIOSH (US) or EN 166 (EU) to protect against splashes and vapors. [1]
Hand Protection	Chemically resistant, impervious gloves (e.g., Nitrile, Neoprene).	Gloves must be inspected before use. Use proper glove removal technique to avoid skin contact.
Body Protection	Complete chemical-resistant suit or lab coat.	The type of protective equipment must be selected according to the concentration and amount of the substance being used. [1]
Respiratory Protection	Use in a well-ventilated area or fume hood.	If risk assessment indicates, a full-face respirator with appropriate cartridges (e.g., type ABEK) or a supplied-air respirator should be used. [1]

Chemical Properties and Safety Data

A summary of key quantitative data for **1-Phenyl-3-buten-1-ol** is provided below for quick reference.

Property	Value
CAS Number	936-58-3 [1] [4]
Molecular Formula	C ₁₀ H ₁₂ O [2]
Molecular Weight	148.20 g/mol [2]
Appearance	Colorless liquid [1]
Boiling Point	234 °C [1]
Flash Point	102.8 °C (closed cup) [1]
Density	0.992 g/cm ³ at 25 °C [1]
Acute Toxicity (Oral, Rat LD50)	2,000 - 4,000 mg/kg [1]
NFPA 704 Rating	Health: 2, Fire: 1, Reactivity: 0 [1]

Standard Operating Procedure for Handling

The following workflow outlines the necessary steps for safely handling **1-Phenyl-3-buten-1-ol** from preparation to disposal.

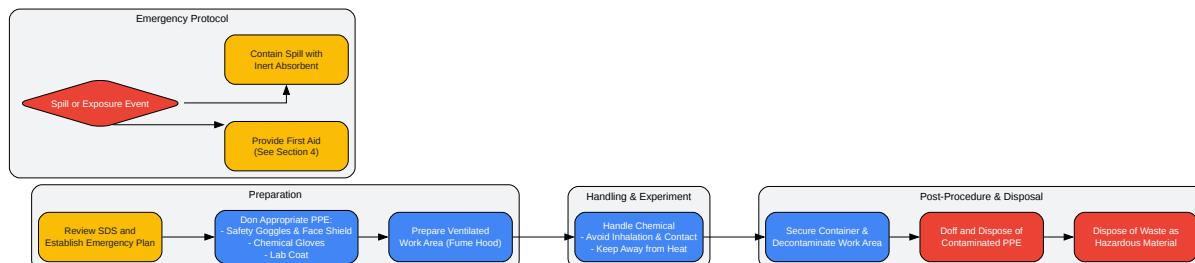
[Click to download full resolution via product page](#)

Figure 1: Standard workflow for handling **1-Phenyl-3-buten-1-ol**.

Emergency and First Aid Protocols

Immediate action is required in case of accidental exposure or spills.

- General Advice: In any case of exposure, consult a physician and provide them with the Safety Data Sheet (SDS) for this chemical.[\[1\]](#)
- If Inhaled: Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration and seek medical attention.[\[1\]\[3\]](#)
- Skin Contact: Remove all contaminated clothing at once. Wash the affected skin area thoroughly with soap and plenty of water.[\[1\]\[3\]](#)
- Eye Contact: Immediately flush eyes with water for at least 15 minutes, making sure to remove contact lenses if present and easy to do so.[\[1\]\[3\]](#) Continue rinsing and consult a

physician.[1][3]

- If Swallowed: Do not induce vomiting. Rinse the mouth with water and never give anything by mouth to an unconscious person.[1][3] Seek immediate medical attention.[1][3]

Spill and Disposal Plan

Proper containment and disposal are critical to prevent environmental contamination and further exposure.

Spill Containment:

- Ensure adequate ventilation and wear all required PPE.[1]
- Prevent the spill from entering drains or waterways.[1]
- Absorb the spill using an inert, non-combustible material such as sand, earth, or vermiculite. [1]
- Collect the absorbed material and place it into a suitable, sealed container labeled for hazardous waste disposal.[1]

Waste Disposal:

- This material and its container must be disposed of as hazardous waste.[1]
- All disposal practices must be in accordance with federal, state, and local regulations.
- Do not mix with other waste streams. Leave the chemical in its original container where possible.
- Contaminated containers should be handled as if they contain the product itself. Arrange for disposal through a licensed waste disposal company.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-PHENYL-3-BUTEN-1-OL - Safety Data Sheet [chemicalbook.com]
- 2. 1-Phenylbut-3-en-1-ol | C10H12O | CID 220119 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. angenechemical.com [angenechemical.com]
- 4. 1-Phenyl-3-buten-1-ol | CAS#:936-58-3 | Chemsoc [chemsoc.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1-Phenyl-3-buten-1-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198909#personal-protective-equipment-for-handling-1-phenyl-3-buten-1-ol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com